

Essential Safety and Logistical Information for Handling Hexyl 5-aminolevulinate

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Compound of Interest

Compound Name: Hexyl 5-aminolevulinate

Cat. No.: B171288

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **Hexyl 5-aminolevulinate**, including operational and disposal plans.

Hazard Identification and Personal Protective Equipment (PPE)

Hexyl 5-aminolevulinate hydrochloride is classified as a hazardous substance. It is known to cause skin irritation (Category 2), may lead to an allergic skin reaction (Skin sensitizer, Category 1), results in serious eye irritation (Category 2), and may cause respiratory irritation (Specific target organ toxicity, single exposure, Category 3).^{[1][2][3][4]} Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

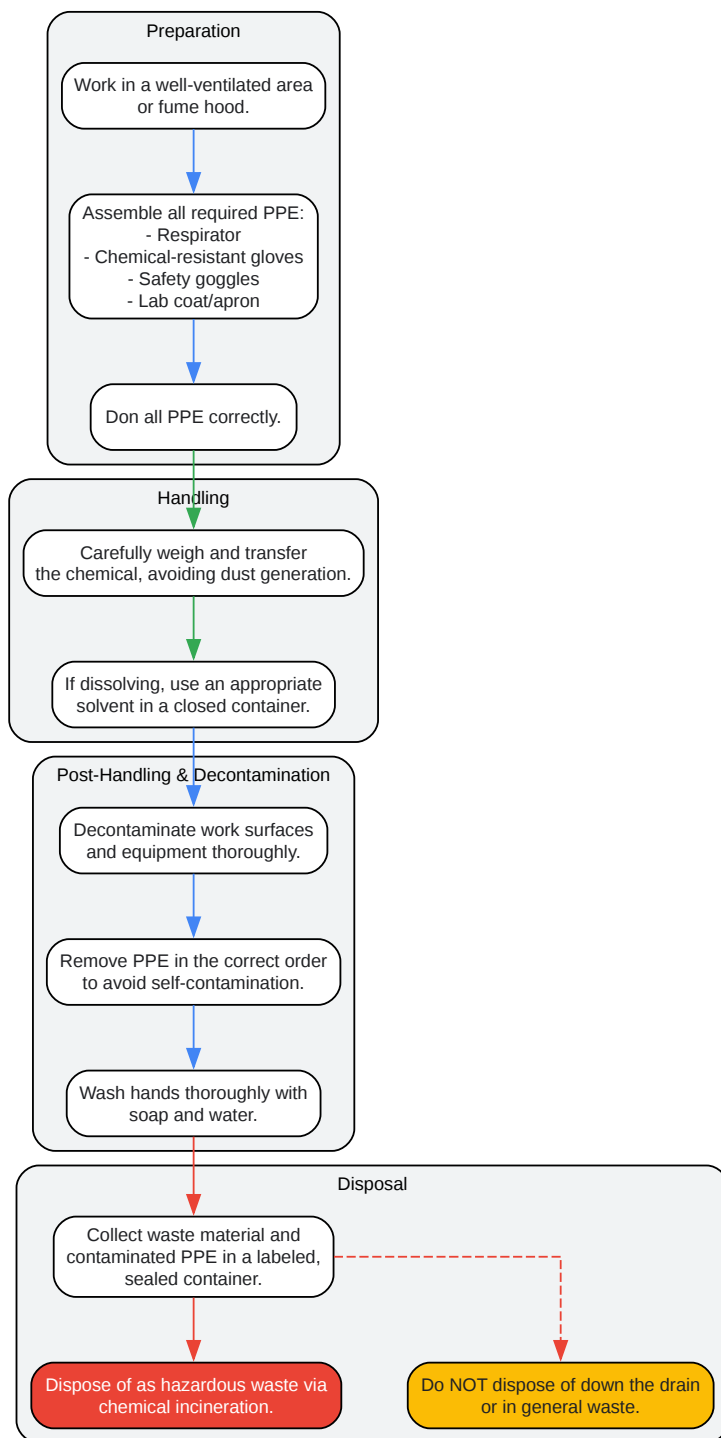
The following table summarizes the recommended PPE for handling **Hexyl 5-aminolevulinate**:

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.[1]	To prevent respiratory tract irritation from dust or aerosols. [2][3][4]
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile or Neoprene).[1][5]	To prevent skin contact, which can cause irritation and allergic reactions.[2][3][4]
Eye Protection	Appropriate protective eyeglasses or chemical safety goggles as described by OSHA.[1]	To protect eyes from serious irritation upon contact with the chemical.[2][3][4]
Body Protection	Wear compatible chemical-resistant gloves and clothing to prevent skin exposure.[1]	To provide an additional barrier against accidental skin contact.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Hexyl 5-aminolevulinate**, from preparation to disposal.

Safe Handling Workflow for Hexyl 5-aminolevulinate

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